

Sevoflurane vs. Propofol in Neuroanesthesia: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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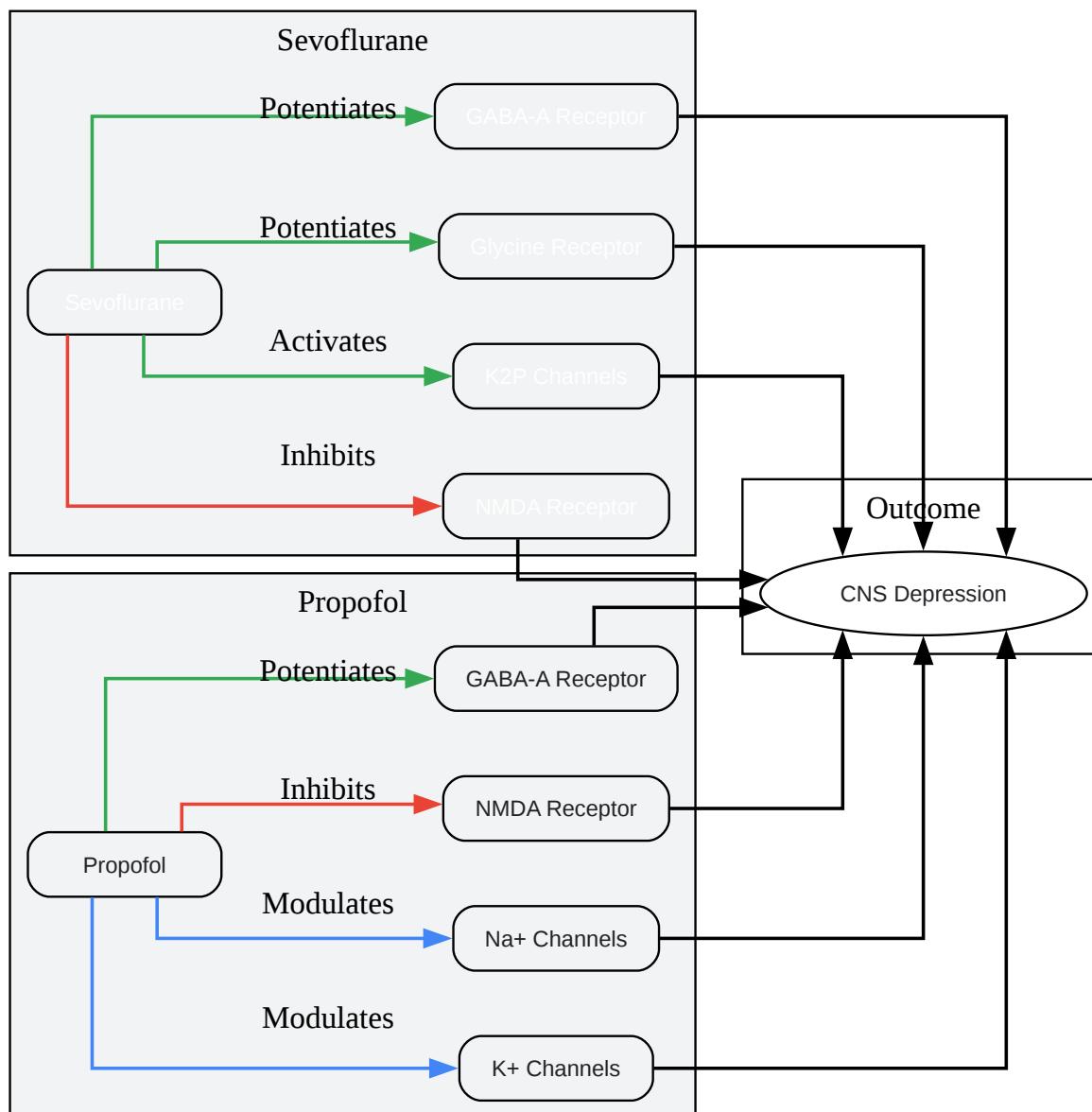
The choice of anesthetic agent in neurosurgery is critical, with the ideal agent providing hemodynamic stability, neuroprotection, and a swift, high-quality recovery. This guide offers an objective comparison of two commonly used agents in neuroanesthesia: the inhalational anesthetic **sevoflurane** and the intravenous anesthetic propofol. We will delve into their mechanisms of action, impact on cerebral hemodynamics, neuroprotective properties, and recovery profiles, supported by experimental data.

Mechanisms of Action: A Tale of Two GABA Agonists

Both **sevoflurane** and propofol exert their primary anesthetic effects by modulating the gamma-aminobutyric acid (GABA) type A receptor, the main inhibitory neurotransmitter in the central nervous system.^{[1][2][3]} By enhancing the effect of GABA, these agents increase chloride ion influx, leading to hyperpolarization of neurons and subsequent central nervous system depression.^{[1][4]}

While sharing a primary target, their molecular interactions diverge. **Sevoflurane** also potentiates glycine receptors and interacts with two-pore domain potassium (K2P) channels, contributing to its inhibitory effects.^{[2][4]} It also modestly antagonizes N-methyl-D-aspartate (NMDA) receptors, which are involved in excitatory neurotransmission.^{[2][4][5][6]}

Propofol, in addition to its potentiation of GABA-A receptors, also inhibits NMDA receptors and modulates voltage-gated sodium and potassium channels.[1][7] This multifaceted mechanism contributes to its sedative and hypnotic properties.[1][7]



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Fig 1. Simplified signaling pathways of **Sevoflurane** and Propofol.

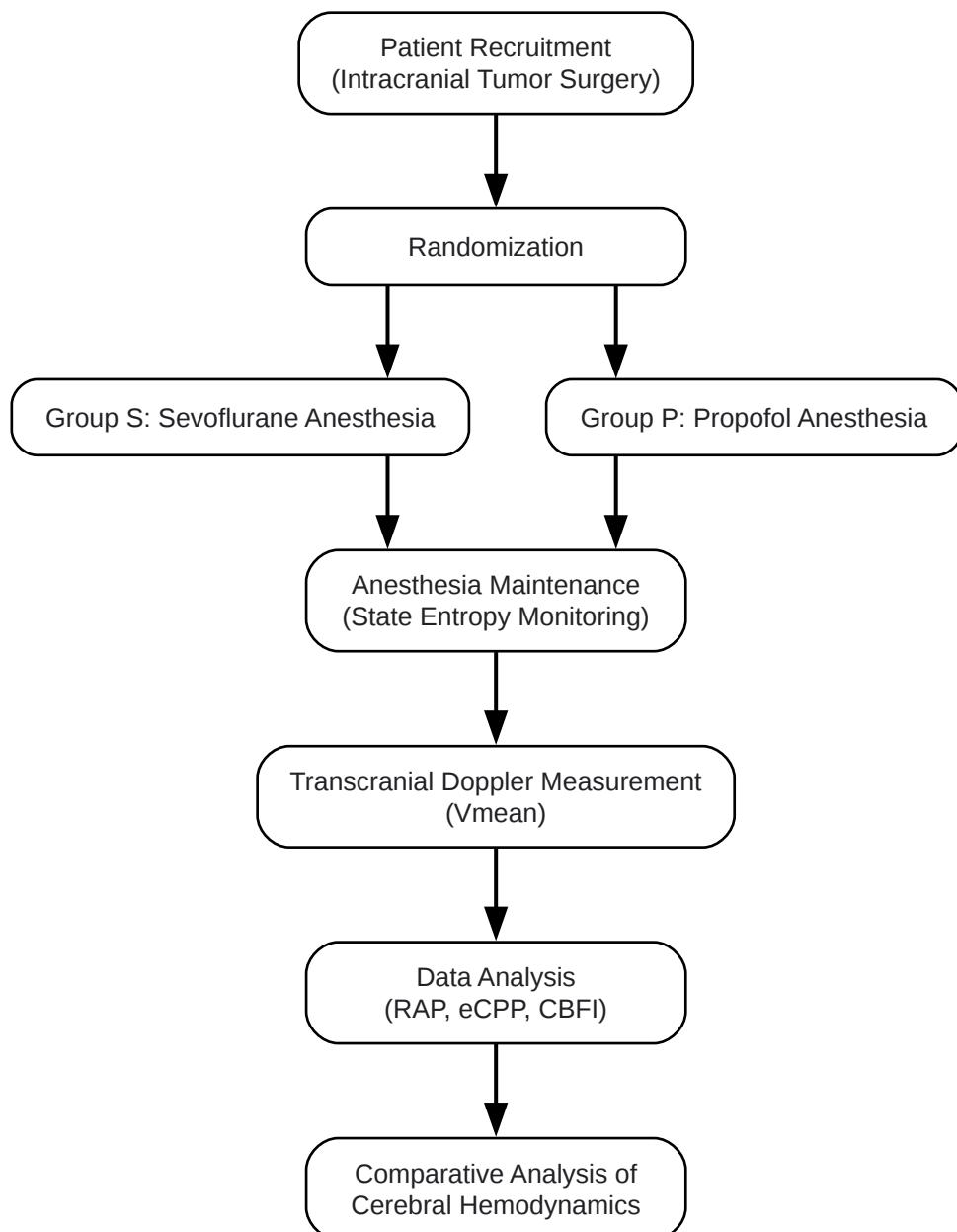
Cerebral Hemodynamics: A Balancing Act

Maintaining stable cerebral hemodynamics is paramount in neuroanesthesia to ensure adequate cerebral perfusion without exacerbating intracranial pressure (ICP).

Parameter	Sevoflurane	Propofol	Key Findings
Cerebral Blood Flow (CBF)	May increase CBF. [6]	Generally decreases or maintains CBF.	In patients without intracranial hypertension, sevoflurane might improve CBF compared to propofol. [8]
Cerebral Metabolic Rate of Oxygen (CMRO ₂)	Decreases CMRO ₂ .	Decreases CMRO ₂ .	Both agents reduce cerebral metabolic demand.
Intracranial Pressure (ICP)	Can increase ICP, particularly at higher concentrations.	Tends to decrease or maintain ICP.	Propofol is often favored in patients with high ICP as it reduces intracranial volume. [8]
Mean Arterial Pressure (MAP)	Can cause dose-dependent hypotension. [9]	Can cause a more significant reduction in MAP. [9][10][11]	Propofol may necessitate more frequent use of vasopressors or increased fluid administration to maintain MAP. [10][11]
Cerebral Perfusion Pressure (CPP)	Can be reduced due to decreased MAP.	Can be reduced due to decreased MAP.	Propofol has been associated with lower CPP compared to inhalational agents in some studies. [8]

Experimental Protocol: Comparative Study on Cerebral Hemodynamics

A randomized controlled trial was conducted on 130 patients undergoing intracranial tumor surgery.[12][13][14] Patients were randomly assigned to receive either **sevoflurane** or propofol for the maintenance of anesthesia, with the depth of anesthesia monitored and maintained at a comparable level using state entropy (SE).[12][13][14] Cerebral blood flow velocity (Vmean) in the middle cerebral artery was measured using transcranial Doppler sonography at various time points: baseline, after intubation, dural opening, tumor resection, skin closure, and post-extubation.[12][13][14] From these measurements, cerebrovascular resistance index (RAP), estimated cerebral perfusion pressure (eCPP), and cerebral blood flow index (CBFI) were calculated.[12][13][14]



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Fig 2. Experimental workflow for a comparative hemodynamic study.

Neuroprotection: Guarding the Brain

Both **sevoflurane** and propofol are believed to possess neuroprotective properties, which are crucial in the context of potential intraoperative ischemia.

Aspect	Sevoflurane	Propofol	Key Findings
Mechanism	May offer neuroprotection through preconditioning effects. [10] [11]	Neuroprotective effects are attributed to its ability to suppress delayed rectifier K ⁺ currents and reduce microglial activation. [7]	Both agents appear to provide neuroprotection by maintaining a favorable balance between cerebral oxygen supply and demand. [10]
Cerebral Oxygenation	Comparable to propofol in maintaining cerebral oxygenation (SjVO ₂) in traumatic brain injury (TBI) patients. [10] [11]	Comparable to sevoflurane in maintaining cerebral oxygenation (SjVO ₂) in TBI patients. [10] [11]	A study on severe TBI patients undergoing emergency surgery found no significant difference in outcomes, including mortality and Glasgow Outcome Scale scores, between the two anesthetic techniques. [15]
Anti-inflammatory Effects	A significant decrease in the pro-inflammatory cytokine IL-6 was observed at the end of surgery. [10] [11]	IL-6 levels were comparable to the sevoflurane group.	The reduction in IL-6 with sevoflurane suggests a potential anti-inflammatory and neuroprotective effect. [10] [11]

Recovery Profile: Waking Up and Beyond

The quality and speed of recovery from anesthesia are critical for early neurological assessment and patient comfort.

Parameter	Sevoflurane	Propofol	Key Findings
Time to Emergence	Some studies report a significantly longer time to respond to verbal commands.[9]	Generally associated with a faster and smoother emergence. [9]	However, other studies have found no significant difference in early recovery times such as spontaneous eye opening and extubation.[16][17]
Postoperative Nausea and Vomiting (PONV)	Higher incidence of PONV.[16][18]	Lower incidence of PONV.[16][18]	Propofol is often preferred for its antiemetic properties.
Neurocognitive Function	Associated with a higher incidence of delayed neurocognitive recovery in older adults in one study. [19]	Associated with a lower incidence of delayed neurocognitive recovery in older adults.[19]	This suggests a potential advantage for propofol in elderly patients undergoing major surgery.
Postoperative Complications	No significant difference in coughing or emergence agitation in some studies.[9]	No significant difference in coughing or emergence agitation in some studies.[9]	The quality of emergence can be comparable between the two agents.

Conclusion

Both **sevoflurane** and propofol are valuable agents in the neuroanesthesiologist's armamentarium, each with a distinct profile of advantages and disadvantages.

Sevoflurane may be a suitable choice in patients without significant intracranial hypertension, potentially offering improved cerebral blood flow. Its administration via inhalation can be advantageous in certain clinical scenarios.

Propofol is often the agent of choice in patients with elevated intracranial pressure due to its favorable effects on ICP and cerebral blood volume. Its association with a smoother emergence, lower incidence of PONV, and potentially better neurocognitive outcomes in the elderly makes it a compelling option.

The ultimate decision between **sevoflurane** and propofol should be individualized based on the patient's specific pathology, intracranial dynamics, and the surgical requirements, with careful consideration of their respective hemodynamic and recovery profiles. Further research is warranted to fully elucidate the long-term neuroprotective effects and cognitive outcomes associated with these agents.

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References

- 1. What is the mechanism of Propofol? [synapse.patsnap.com]
- 2. droracle.ai [droracle.ai]
- 3. openanesthesia.org [openanesthesia.org]
- 4. What is the mechanism of Sevoflurane? [synapse.patsnap.com]
- 5. The effects of the general anesthetic sevoflurane on neurotransmission: an experimental and computational study - PMC [pmc.ncbi.nlm.nih.gov]
- 6. anesthesiologydfw.com [anesthesiologydfw.com]
- 7. maineanesthesiaservices.com [maineanesthesiaservices.com]
- 8. ucdenver.edu [ucdenver.edu]
- 9. Comparative evaluation of propofol, sevoflurane and desflurane for neuroanaesthesia: A prospective randomised study in patients undergoing elective supratentorial craniotomy - PMC [pmc.ncbi.nlm.nih.gov]
- 10. thieme-connect.com [thieme-connect.com]
- 11. Comparison of Propofol and Sevoflurane on Cerebral Oxygenation Using Jugular Venous Oximetry (SjVo2) in Patients Undergoing Surgery for Traumatic Brain Injury - PMC

[pmc.ncbi.nlm.nih.gov]

- 12. The effects of sevoflurane and propofol on cerebral hemodynamics during intracranial tumors surgery under monitoring the depth of anesthesia - PubMed
[pubmed.ncbi.nlm.nih.gov]
- 13. [PDF] The effects of sevoflurane and propofol on cerebral hemodynamics during intracranial tumors surgery under monitoring the depth of anesthesia. | Semantic Scholar [semanticscholar.org]
- 14. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 15. Propofol vs. Sevoflurane for Emergency Brain Surgery Outcomes [wisdomlib.org]
- 16. Comparison of recovery profile for propofol and sevoflurane anesthesia in cases of open cholecystectomy - PMC [pmc.ncbi.nlm.nih.gov]
- 17. semanticscholar.org [semanticscholar.org]
- 18. Efficacy and safety of sevoflurane vs propofol in combination with remifentanil for anesthesia maintenance during craniotomy: A meta-analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Sevoflurane vs. Propofol in Neuroanesthesia: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b116992#sevoflurane-vs-propofol-for-neuroanesthesia-a-comparative-study>]

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